

Navigating the Nomenclature of 3-Aminocrotonitrile: A Guide for Researchers

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Compound of Interest

Compound Name: 3-Aminocrotonitrile

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An In-depth Technical Guide to the Synonyms, Alternative Names, and Identifiers of a Versatile Chemical Intermediate

For researchers, scientists, and professionals in drug development, precision in chemical identification is paramount. This guide provides a comprehensive overview of the various synonyms and alternative names for **3-Aminocrotonitrile**, a key building block in organic synthesis. Understanding its diverse nomenclature is crucial for accurate literature searches, unambiguous communication, and effective procurement.

Introduction to a Versatile Building Block

3-Aminocrotonitrile is a chemical compound that serves as a valuable intermediate in the synthesis of a wide range of heterocyclic compounds, including pyridines and pyrimidines.^{[1][2]} Its utility extends to the pharmaceutical, agrochemical, and dye industries.^{[2][3]} The presence of both an amino and a nitrile functional group imparts a unique reactivity profile, allowing it to participate in various chemical transformations.^[4]

A Multifaceted Identity: Synonyms and Systematic Names

The complexity of chemical nomenclature, evolving naming conventions, and the compound's structural isomers have led to a variety of names for **3-Aminocrotonitrile**. This section aims to demystify these variations.

The most commonly encountered synonym is 3-Amino-2-butenenitrile.^{[3][5]} This name provides a more descriptive representation of its chemical structure. Another frequently used trivial name is Diacetonitrile.^[5] Other notable synonyms include β -Aminocrotononitrile (beta-Aminocrotononitrile) and 3-Iminobutyronitrile.^{[2][6]}

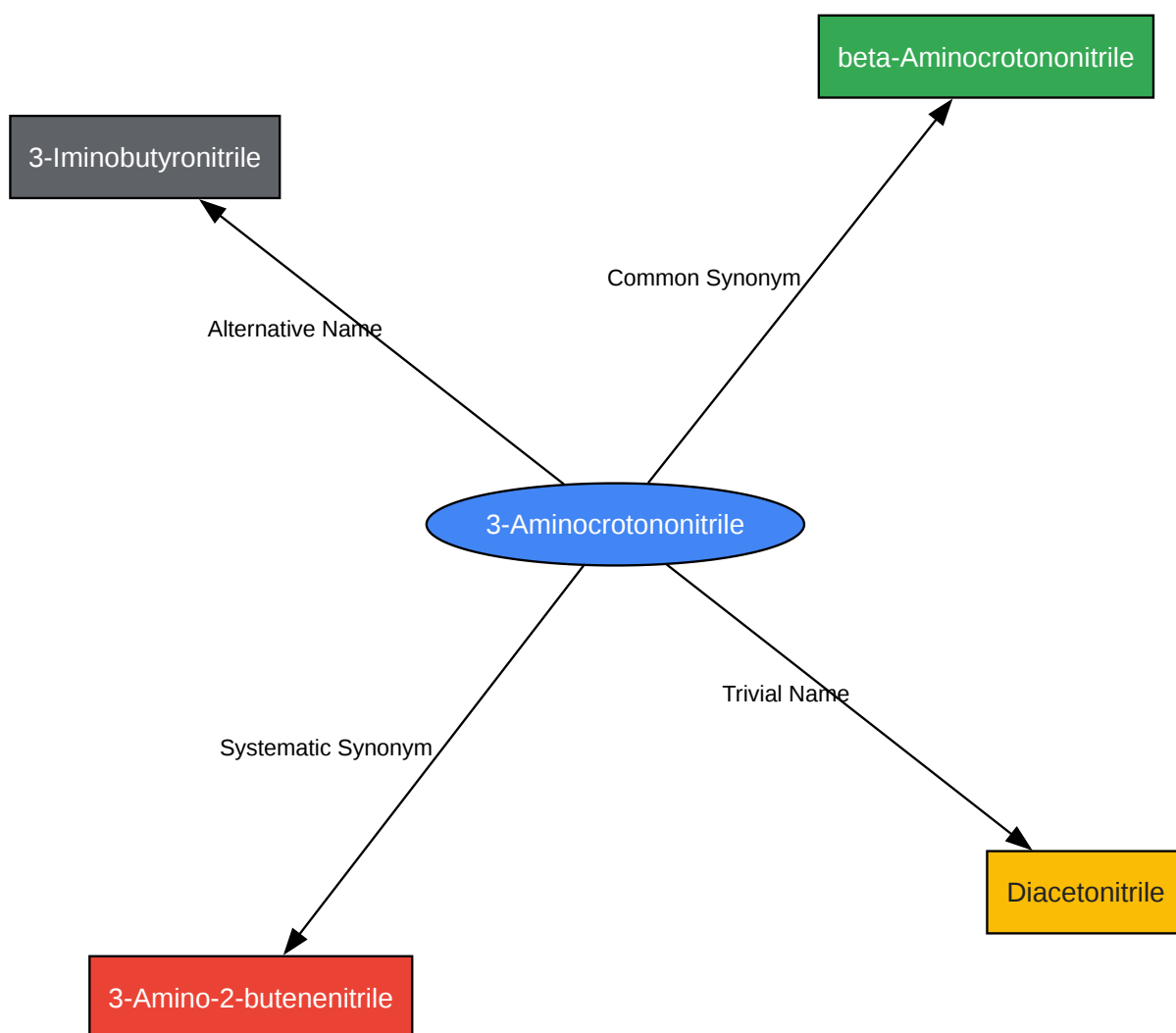
The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 3-aminobut-2-enenitrile.^[7] Due to the presence of a double bond, **3-Aminocrotononitrile** can exist as geometric isomers, specifically the (E) and (Z) (or cis and trans) forms.^{[4][8]} This is sometimes specified in the nomenclature, such as (2Z)-3-aminobut-2-enenitrile.^{[9][10]}

A comprehensive list of synonyms and identifiers is provided in the table below for easy reference.

Type of Name/Identifier	Value	Source(s)
Primary Name	3-Aminocrotononitrile	^{[2][7]}
Systematic Name (IUPAC)	3-aminobut-2-enenitrile	^[7]
Common Synonyms	3-Amino-2-butenenitrile	^{[3][5]}
Diacetonitrile	^[5]	
β -Aminocrotononitrile	^{[6][11][12]}	
3-Iminobutyronitrile	^{[2][5]}	
Other Alternative Names	3-Amino-crotonsäurenitril	
3-Amino-3-methylacrylonitrile	^{[4][14]}	^[13]
(2Z)-3-Amino-2-butenenitrile	^[9]	
CAS Registry Number	1118-61-2	^{[5][6]}
Molecular Formula	C4H6N2	^{[5][6][7]}
PubChem CID	70699	^[7]
EC Number	214-266-2	
Beilstein/REAXYS Number	1719815	

Visualizing the Nomenclature Landscape

To illustrate the relationship between the primary name and its most common synonyms, the following diagram provides a clear visual representation.



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Caption: Relationship between the primary name and key synonyms.

Experimental and Handling Considerations

3-Aminocrotononitrile is typically a yellowish solid or flakes.[1] It is soluble in water and ethanol.[1][2] When handling this compound, it is important to consult the safety data sheet (SDS) as it is classified as harmful if swallowed and toxic in contact with skin.[2] Appropriate personal protective equipment, including gloves and eye protection, should be used.

Conclusion

A thorough understanding of the various names and identifiers for **3-Aminocrotononitrile** is essential for any scientist working with this versatile chemical. By familiarizing themselves with its synonyms, from the systematic to the trivial, researchers can navigate the scientific literature with greater accuracy and confidence, fostering clearer communication and advancing their research and development efforts.

References

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